

An In-depth Technical Guide to 4-Cyanobenzoic Acid (CAS 619-65-8)

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Compound of Interest

Compound Name: 4-Cyanobenzoic acid

Cat. No.: B119535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Cyanobenzoic acid** (CAS 619-65-8), a versatile bifunctional molecule widely utilized in organic synthesis, pharmaceutical development, and materials science. This document details its physicochemical properties, spectroscopic data, key synthetic protocols, and its role as a tyrosinase inhibitor.

Core Physicochemical and Spectroscopic Data

4-Cyanobenzoic acid is a white to off-white crystalline solid.^[1] Its key physical and chemical properties are summarized below for easy reference.

Physicochemical Properties

Property	Value	Source(s)
CAS Number	619-65-8	[2]
Molecular Formula	C ₈ H ₅ NO ₂	[2]
Molecular Weight	147.13 g/mol	[2]
Melting Point	219-221 °C (decomposes)	[3]
pKa	3.55 (at 25 °C)	[2]
Solubility in Water	1.2 g/L	[2]
Appearance	White to yellow-beige crystalline powder	[2]
Solubility	Soluble in methanol, DMSO. Sparingly soluble in water.	[2][4]

Spectroscopic Data

The unique structure of **4-Cyanobenzoic acid**, featuring both a carboxylic acid and a nitrile group on a benzene ring, gives rise to a distinct spectroscopic fingerprint.

¹H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Assignment
~8.10	Doublet	Aromatic Protons (ortho to -COOH)
~7.85	Doublet	Aromatic Protons (ortho to -CN)
~13.0	Singlet (broad)	Carboxylic Acid Proton

Note: Specific chemical shifts can vary depending on the solvent used.

¹³C NMR Spectroscopy

Chemical Shift (ppm)	Assignment
~166	Carboxylic Acid Carbon (-COOH)
~133	Aromatic Carbons (ortho to -COOH)
~130	Aromatic Carbons (ortho to -CN)
~118	Nitrile Carbon (-CN)
~116	Aromatic Carbon (ipso to -CN)
~135	Aromatic Carbon (ipso to -COOH)

Note: Specific chemical shifts can vary depending on the solvent used.

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
~3000 (broad)	O-H stretch (Carboxylic Acid)
~2230	C≡N stretch (Nitrile)
~1700	C=O stretch (Carboxylic Acid)
~1600, ~1400	C=C stretch (Aromatic Ring)

Mass Spectrometry (MS)

The electron ionization mass spectrum of **4-Cyanobenzoic acid** is characterized by a prominent molecular ion peak and several key fragments.

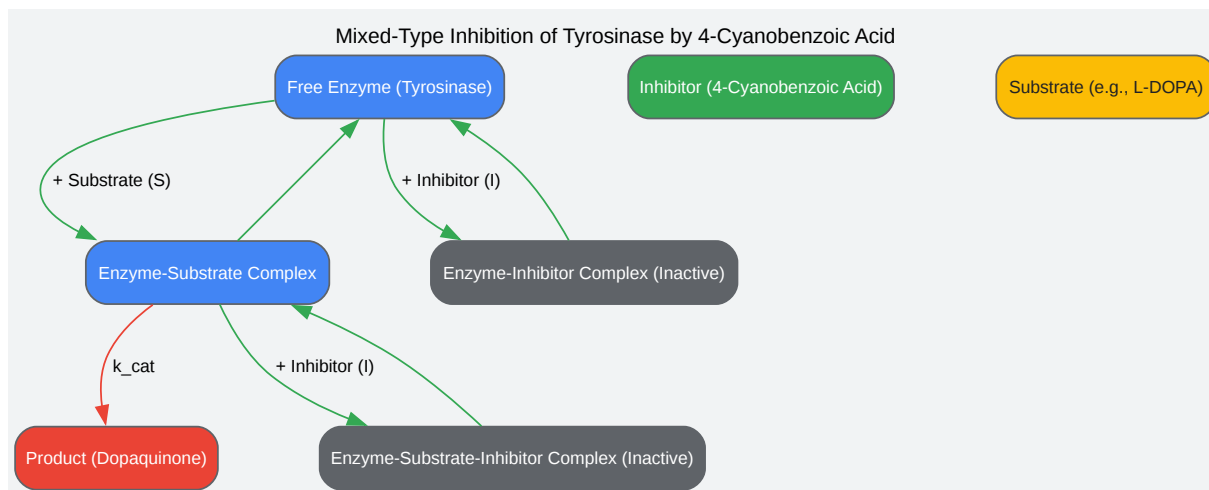
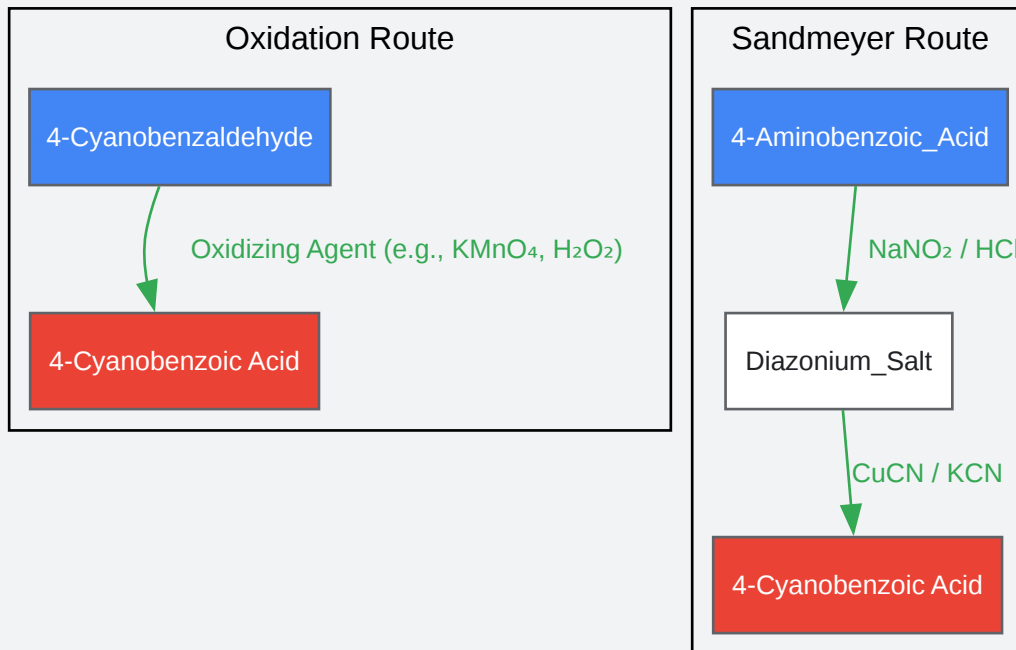
m/z	Ion
147	[M] ⁺ (Molecular Ion)
130	[M-OH] ⁺
102	[M-COOH] ⁺

Synthesis and Experimental Protocols

4-Cyanobenzoic acid can be synthesized through various routes. Below are detailed protocols for two common methods.

Synthesis Workflow

General Synthesis Workflow for 4-Cyanobenzoic Acid



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References

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